

A Comprehensive Technical Guide to the Critical Micelle Concentration of Sodium Glycocholate Hydrate

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Compound of Interest

Compound Name: Sodium glycocholate hydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the critical micelle concentration (CMC) of **sodium glycocholate hydrate**, a key parameter for its application in research and pharmaceutical development. Sodium glycocholate, a biocompatible and biodegradable bile salt, is widely recognized for its emulsifying properties and its role in enhancing the solubility and bioavailability of poorly soluble drugs.[1][2] Understanding its CMC is crucial for optimizing its function in various applications, particularly in the formulation of advanced drug delivery systems.[2][3]

Physicochemical Properties of Sodium Glycocholate Hydrate

Sodium glycocholate hydrate is the hydrated sodium salt of glycocholic acid, which is a conjugate of cholic acid and the amino acid glycine.[4][5] This amphiphilic molecule possesses a hydrophobic steroidal backbone and a hydrophilic glycine conjugate, enabling it to form micelles in aqueous solutions.[3]

Property	Value	Reference
Synonyms	Glycocholic acid sodium salt hydrate, N-(3 α ,7 α ,12 α -Trihydroxy-24-oxocholan-24-yl)glycine sodium salt, N-Cholylglycine sodium salt	[1]
CAS Number	338950-81-5	[6]
Molecular Formula	C ₂₆ H ₄₂ NNaO ₆ · xH ₂ O	[4][6]
Molecular Weight	487.60 g/mol (anhydrous basis)	[4]
Appearance	White to off-white powder	[1]
Melting Point	210-215 °C (sublimes)	[4]
Description	Anionic, biological detergent	[4][7]

Critical Micelle Concentration (CMC) of Sodium Glycocholate

The critical micelle concentration is the concentration of a surfactant above which micelles begin to form.[8][9] Below the CMC, sodium glycocholate exists primarily as monomers. As the concentration surpasses the CMC, the monomers aggregate to form micelles, leading to significant changes in the physicochemical properties of the solution, such as surface tension and conductivity.[3][10] The CMC is a critical parameter for the meaningful use of surfactants; for instance, above the CMC, the surface tension of a solution remains relatively constant.[8]

Reported CMC Values

The CMC of sodium glycocholate is not a fixed value and is influenced by experimental conditions such as temperature, pH, and ionic strength.[3][11]

Temperature (°C)	Ionic Strength (M)	pH	Method	CMC (mM)	Reference
20-25	Not specified	Not specified	Not specified	13	[4]
25	0.10 (NaCl)	Not specified	Potentiometry, Derivative Spectrophotometry, Light Scattering	2-6	[3][12]

Factors Influencing the CMC

Several factors can influence the CMC of sodium glycocholate:

- **Ionic Strength:** The addition of electrolytes, such as sodium chloride, generally lowers the CMC of ionic surfactants.[13][14] The added ions shield the electrostatic repulsion between the charged head groups of the glycocholate molecules, facilitating micelle formation at lower concentrations.[3][14]
- **Temperature:** For ionic surfactants like sodium glycocholate, the effect of temperature on the CMC can be complex and is generally less pronounced than for non-ionic surfactants.[13][15] Some studies suggest a slight decrease in the CMC of bile salts with increasing temperature within a certain range.[11]
- **pH:** The pH of the solution can affect the ionization state of the carboxylic acid group in the glycine conjugate of sodium glycocholate.[3] Changes in pH can alter the charge of the hydrophilic head group, thereby influencing the electrostatic interactions and the CMC.[14]
- **Purity of the Surfactant:** The presence of impurities can affect the CMC. Highly surface-active impurities can lead to a premature reduction in surface tension, causing an inaccurate determination of the CMC.[10]

Experimental Protocols for CMC Determination

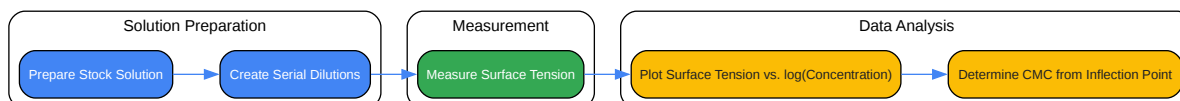
Various methods can be employed to determine the CMC of surfactants. The choice of method depends on the properties of the surfactant and the specific experimental conditions.[10]

Surface Tension Method

This is a common and direct method for determining the CMC.[16] It is based on the principle that the surface tension of a surfactant solution decreases with increasing concentration until the CMC is reached, after which it remains relatively constant.[8][10]

Protocol:

- Prepare a stock solution of **sodium glycocholate hydrate** in deionized water at a concentration well above the expected CMC.
- Create a series of dilutions of the stock solution to cover a range of concentrations both below and above the anticipated CMC.
- Measure the surface tension of each solution using a tensiometer.
- Plot the surface tension as a function of the logarithm of the sodium glycocholate concentration.
- The CMC is determined from the intersection of the two linear portions of the plot.[8][16]



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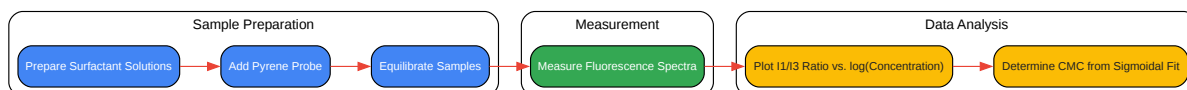
Workflow for CMC determination using the surface tension method.

Fluorescence Spectroscopy Method

This sensitive method utilizes a fluorescent probe, such as pyrene, whose fluorescence properties change upon partitioning into the hydrophobic core of the micelles.[16]

Protocol:

- Prepare a stock solution of pyrene in a suitable organic solvent (e.g., acetone).
- Prepare a series of sodium glycocholate solutions in deionized water.
- Add a small, constant amount of the pyrene stock solution to each surfactant solution. The final concentration of the organic solvent should be kept to a minimum.
- Allow the solutions to equilibrate.
- Measure the fluorescence emission spectrum of each solution. For pyrene, the ratio of the intensity of the first vibronic peak (I_1) to the third (I_3) is sensitive to the polarity of the microenvironment.
- Plot the I_1/I_3 ratio as a function of the logarithm of the sodium glycocholate concentration.
- The CMC is determined from the midpoint of the sigmoidal transition in the plot.[3]



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Workflow for CMC determination using fluorescence spectroscopy.

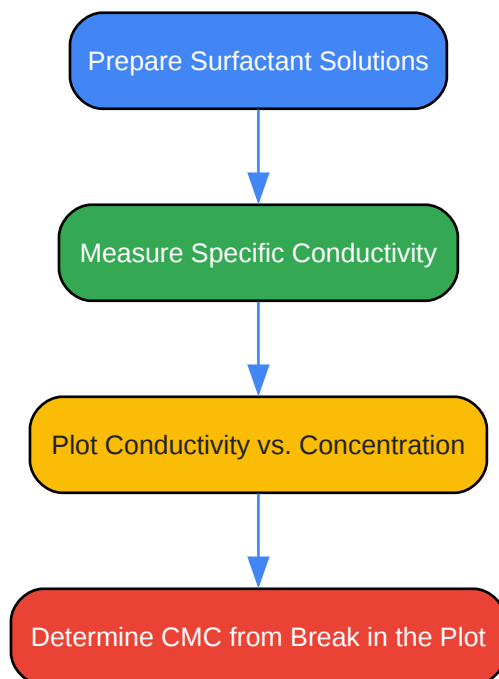
Conductivity Method

This method is suitable for ionic surfactants like sodium glycocholate. It relies on the change in the molar conductivity of the solution as a function of surfactant concentration.[17][18]

Protocol:

- Prepare a series of sodium glycocholate solutions of varying concentrations in deionized water.

- Measure the specific conductivity of each solution using a conductivity meter.
- Plot the specific conductivity versus the surfactant concentration.
- The plot will show two linear regions with different slopes. The point of intersection of these two lines corresponds to the CMC.[18]



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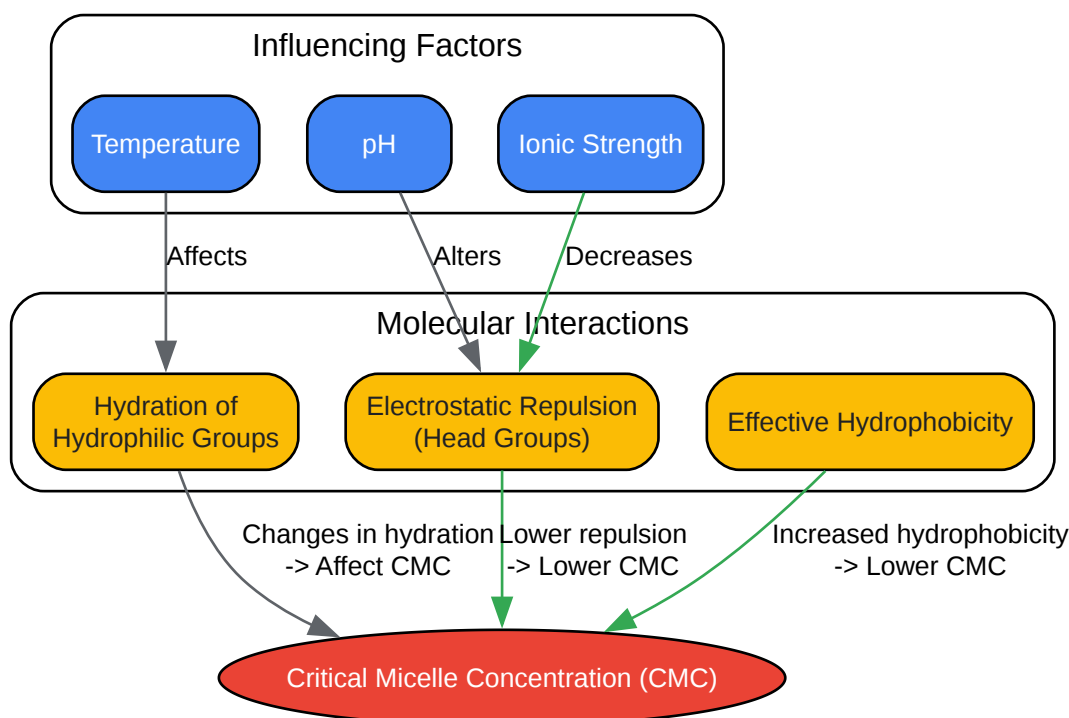
Workflow for CMC determination by the conductivity method.

Role in Drug Delivery

Sodium glycocholate is a valuable excipient in pharmaceutical formulations, particularly for oral drug delivery.[19][20] Its ability to form micelles allows for the solubilization of poorly water-soluble drugs, thereby enhancing their absorption and bioavailability.[1][21] Recent studies have shown its effectiveness in liposomal delivery systems for drugs like insulin and semaglutide, where it can also act as a permeation enhancer and protect the drug from enzymatic degradation.[19][22] The demand for **sodium glycocholate hydrate** is driven by its critical role in overcoming the challenges of poor drug solubility in a significant portion of new drug candidates.[20]

Logical Relationship of Factors Affecting CMC

The CMC of sodium glycocholate is a result of the balance between the hydrophobic and hydrophilic interactions of the molecule in an aqueous environment. The following diagram illustrates the logical relationships between key factors and the resulting CMC.



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Factors influencing the Critical Micelle Concentration.

In conclusion, the critical micelle concentration of **sodium glycocholate hydrate** is a fundamental property that dictates its behavior and efficacy in various applications. A thorough understanding of its CMC and the factors that influence it is essential for the rational design of formulations in the pharmaceutical and other industries.

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